

Application Notes and Protocols for Enclomiphene Citrate Powder

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Compound of Interest

Compound Name: *Enclomifene citrate*

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Introduction

Enclomiphene citrate, the (E)-isomer of clomiphene citrate, is a non-steroidal selective estrogen receptor modulator (SERM). It functions primarily as an estrogen receptor antagonist, particularly at the hypothalamus and pituitary gland.[1][2] By blocking the negative feedback of estrogen, enclomiphene citrate leads to an increase in the secretion of gonadotropin-releasing hormone (GnRH), which in turn stimulates the release of luteinizing hormone (LH) and follicle-stimulating hormone (FSH).[1][3][4] This mechanism makes it a valuable tool in reproductive health research and as a potential therapeutic agent for conditions such as secondary male hypogonadism.[3][5]

These application notes provide detailed protocols for the proper handling, storage, and use of enclomiphene citrate powder in a research setting. Adherence to these guidelines is crucial for ensuring experimental accuracy, reproducibility, and laboratory safety.

Physical and Chemical Properties

Enclomiphene citrate is a white to off-white crystalline solid.[6][7] A summary of its key properties is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₃₂ H ₃₆ ClNO ₈	[8]
Molecular Weight	598.09 g/mol	[8]
Appearance	Crystalline solid	[6]
Purity	≥95%	[9]
UV/Vis (λ _{max})	240, 297 nm	[9]

Safety, Handling, and Disposal

3.1 Personal Protective Equipment (PPE)

Due to its nature as a pharmacologically active compound, appropriate PPE should be worn at all times when handling enclomiphene citrate powder and its solutions. This includes, but is not limited to:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.[7]
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a suitable respirator should be used to avoid inhalation.[10]

3.2 Handling Procedures

- All handling of enclomiphene citrate powder should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation risk.[6][11]
- Avoid direct contact with skin and eyes.[10] In case of accidental contact, refer to the first aid measures outlined in the Safety Data Sheet (SDS).

- Prevent the formation of dust and aerosols during handling.[10]

3.3 First Aid Measures

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[7]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[10]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[10]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[10]

3.4 Spill Management

In the event of a spill, contain the substance using an absorbent material like vermiculite or sand.[11] Wearing appropriate PPE, carefully collect the absorbed material into a sealed container designated for hazardous waste.[11] The spill area should then be decontaminated.[11]

3.5 Disposal

Enclomiphene citrate and any contaminated materials should be treated as hazardous waste.[11] Disposal must comply with all local, state, and federal regulations.[10][11] Do not discharge enclomiphene solutions into sewer systems.[11] Waste should be handled by a licensed professional disposal service.[11]

Storage and Stability

Proper storage of enclomiphene citrate is critical to maintain its integrity and prevent degradation.

4.1 Storage Conditions

Form	Temperature	Conditions	Duration	Reference
Solid Powder	20°C to 25°C (68°F to 77°F)	Dry, dark location, tightly sealed container	Short-term	[12][13]
Solid Powder	-20°C	Dry, dark location, tightly sealed container	Up to 4 years	[6][9]
Stock Solution in DMSO	-20°C	Aliquoted, tightly sealed vials	Up to 1 month	[6][8]
Stock Solution in DMSO	-80°C	Aliquoted, tightly sealed vials	Up to 6 months	[6][8]

4.2 Stability Profile

Enclomiphene citrate is susceptible to degradation from several factors:

- Temperature: Exposure to high temperatures can cause thermal degradation.[12]
- Humidity: The compound is hygroscopic and can absorb moisture from the air, leading to degradation.[12]
- Light: Exposure to UV light can cause photodegradation.[12][13]
- pH: Enclomiphene citrate is unstable in both acidic and, more significantly, in alkaline (basic) solutions, which can lead to hydrolysis.[12][14]
- Oxidation: Exposure to air and oxidizing agents can reduce its effectiveness.[12][13]

Solubility

Enclomiphene citrate exhibits poor solubility in water but is soluble in organic solvents.

Solvent	Solubility	Reference
DMSO	≥ 100 mg/mL	[6]
Dimethylformamide (DMF)	~30 mg/mL	[9]
Ethanol	~2-5 mg/mL	[6]
Water	0.015 ± 0.006 mg/mL	[14]

Experimental Protocols

6.1 Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of enclomiphene citrate in DMSO for use in in vitro studies.

Materials:

- Enclomiphene citrate powder (MW: 598.09 g/mol)
- Sterile, cell culture-grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- (Optional) 0.22 μ m sterile syringe filter (PTFE or nylon membrane)

Procedure:

- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh 5.981 mg of enclomiphene citrate powder.[6]
- Dissolving: Add 1 mL of sterile DMSO to the weighed powder.[6]

- Vortexing: Vortex the solution until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution.[6]
- (Optional) Sterilization: For sterile applications, the solution can be filtered through a 0.22 µm sterile syringe filter. Note that some compound loss may occur due to filter binding.[6]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store aliquots at -20°C for up to one month or at -80°C for up to six months.[6][8]

6.2 Preparation of Working Solutions in Cell Culture Medium

Procedure:

- Calculate Dilution: Determine the required volume of the 10 mM stock solution to achieve the desired final concentration in your cell culture medium. It is critical to keep the final DMSO concentration below 0.5%, with 0.1% being preferable, to avoid solvent toxicity.[6]
- Serial Dilution (Recommended): To prevent precipitation, perform serial dilutions. First, prepare an intermediate dilution of the stock solution in sterile culture medium. Then, add the intermediate dilution to the final volume of culture medium to reach the desired working concentration.[6]
- Vehicle Control: Prepare a vehicle control by adding the same volume of DMSO (without enclomiphene citrate) to an equal volume of cell culture medium.[6]
- Use Immediately: It is recommended to use freshly prepared working solutions immediately as the stability of enclomiphene citrate in aqueous media at 37°C for extended periods has not been extensively reported.[6]

6.3 Stability-Indicating RP-HPLC Method

This protocol outlines a typical Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method for the quantification of enclomiphene citrate and its separation from degradation products.

Instrumentation and Conditions:

Parameter	Specification	Reference
Instrumentation	HPLC system with UV Detector	[12]
Column	C18, 250 mm x 4.6 mm, 5 μ m particle size	[12]
Mobile Phase	Acetonitrile and 0.05 M Potassium Dihydrogen Orthophosphate Buffer (60:40 v/v)	[15][16]
Flow Rate	1.0 mL/min	[12][15]
Detection Wavelength	245 nm	[12][15][16]
Injection Volume	10 μ L	[12]
Column Temperature	40°C	[12]

Procedure:

- Mobile Phase Preparation: Prepare and thoroughly degas the mobile phase.
- Standard Solution: Prepare a standard solution of enclomiphene citrate in the mobile phase at a known concentration (e.g., 100 μ g/mL).[12]
- Sample Solution: Accurately weigh and dissolve the enclomiphene citrate sample in the mobile phase to a similar concentration as the standard.[12]
- System Equilibration: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.[12]
- Injection and Analysis: Inject the standard and sample solutions and record the chromatograms. Degradation is indicated by a decrease in the area of the main peak and the appearance of new peaks.[12]

6.4 Forced Degradation Study

This study exposes enclomiphene citrate to extreme conditions to identify potential degradation products and validate the stability-indicating nature of the HPLC method.

Condition	Procedure	Reference
Acid Hydrolysis	Dissolve enclomiphene citrate in 1 N HCl and heat at 70°C for 24 hours. Neutralize the solution before injection.	[12][14]
Base Hydrolysis	Dissolve enclomiphene citrate in 1 N NaOH and heat at 70°C for 1 hour. Neutralize the solution before injection.	[12][14]
Oxidative Degradation	Dissolve enclomiphene citrate in 3% H ₂ O ₂ and keep at room temperature for 24 hours before injection.	[14]
Thermal Degradation	Expose the solid powder to dry heat (e.g., 70°C) for 24 hours, then dissolve and analyze.	[12]
Photolytic Degradation	Expose a solution of enclomiphene citrate to direct UV light for 24 hours.	[12]

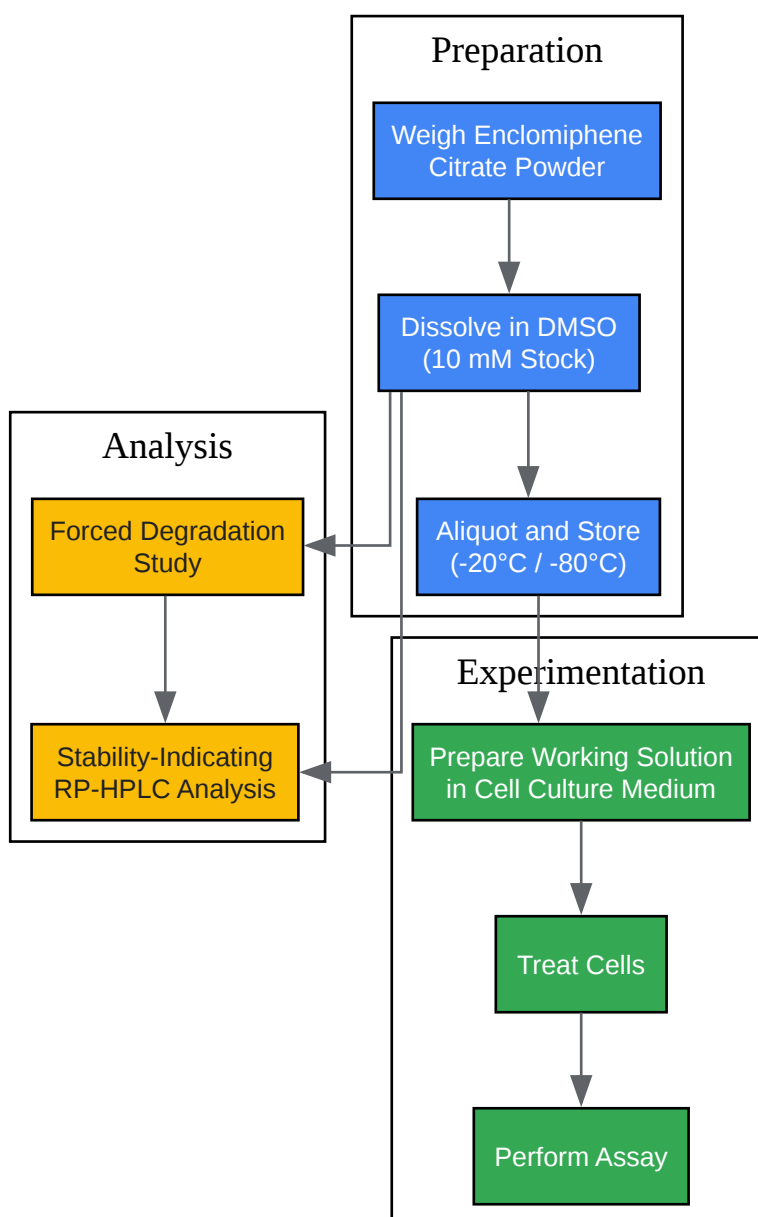
Forced Degradation Quantitative Data Summary

Stress Condition	% Degradation of Z-Clomiphene	% Degradation of E-Clomiphene (Enclomiphene)	Reference
1 N HCl at 70°C for 24h	~36%	~50%	[14]
3% H ₂ O ₂ at RT for 24h	~36%	~43%	[14]

Mechanism of Action and Signaling Pathway

Enclomiphene citrate acts as an antagonist of estrogen receptors in the hypothalamus and pituitary gland.[1][2] This blocks the normal negative feedback loop of estrogen, leading to an increase in GnRH secretion from the hypothalamus.[3][4] Elevated GnRH stimulates the pituitary gland to release more LH and FSH.[1][3][4] In males, LH stimulates the Leydig cells in the testes to produce more testosterone.[3]

Visualizations



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Caption: Experimental workflow for enclomiphene citrate.

Caption: Enclomiphene citrate signaling pathway.

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